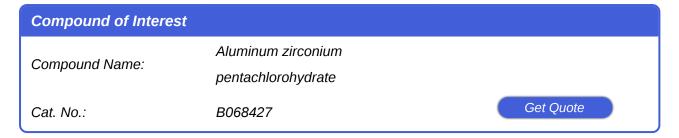


Application Note: Analysis of Aluminum Zirconium Complexes using Gel Permeation Chromatography

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aluminum zirconium (AZG) complexes are the primary active ingredients in many antiperspirant and deodorant products.[1][2] These complexes are a mixture of monomeric and polymeric aluminum and zirconium species. The efficacy and stability of these antiperspirant actives are closely related to their molecular size distribution.[3] Gel Permeation Chromatography (GPC), also known as Size Exclusion Chromatography (SEC), is a powerful and widely used technique for characterizing the molecular weight distribution of these polymeric species.[4][5] This application note provides a detailed protocol for the analysis of aluminum zirconium glycine (ZAG) complexes using GPC with refractive index (RI) detection.

The method described allows for the separation and relative quantification of different polymeric species of aluminum and zirconium. Typically, a GPC chromatogram of a ZAG complex exhibits five distinct peaks. Peak 1 corresponds to the larger zirconium species, while Peaks 2, 3, 4, and 5 represent different sizes of aluminum species, from larger to smaller oligomers.[4] The distribution and intensity of these peaks are critical indicators of the active's performance.

Experimental Protocol



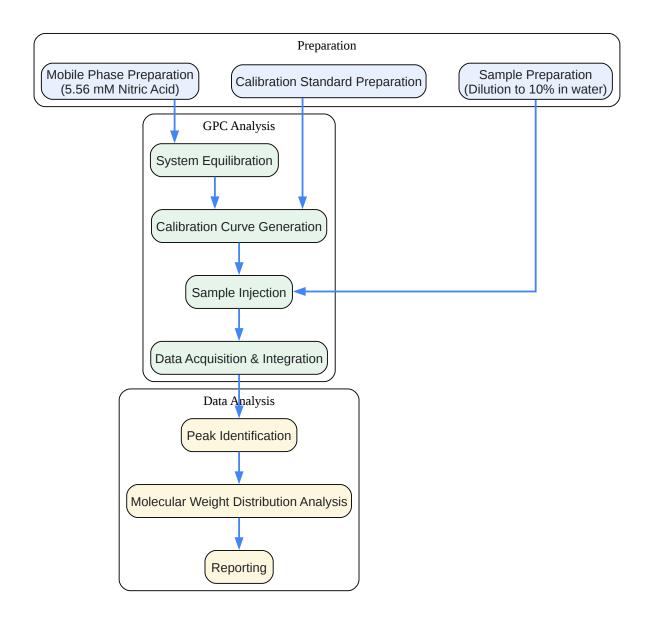
This protocol outlines the necessary steps for analyzing aluminum zirconium complexes using a standard HPLC system equipped with a GPC column and a refractive index detector.

Instrumentation and Materials

Component	Specification	
HPLC System	Agilent 1260 Infinity or equivalent, equipped with a pump, injector, and column thermostat.[6]	
GPC Column	Waters Protein-Pak 125 Column (P/N: WAT084601) • Particle Size: 10 µm • Pore Size: 125 Å • Dimensions: 7.8 mm x 300 mm[7][8]	
Detector	Waters 2414 Refractive Index (RI) Detector or equivalent.	
Data Acquisition	Empower, OpenLab, or equivalent chromatography software.	
Mobile Phase	5.56 mM Nitric Acid in HPLC-grade water.	
Sample Solvent	HPLC-grade water.	
Calibration Standards	Polyethylene glycol (PEG) or Polyethylene oxide (PEO) standards with a narrow molecular weight distribution.[9][10]	
Sample Filters	0.22 μm syringe filters.	

Experimental Workflow





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Caption: Workflow for GPC analysis of aluminum zirconium complexes.



Procedure

- · Mobile Phase Preparation:
 - To prepare a 1 L solution of 5.56 mM nitric acid, carefully add 0.35 mL of concentrated nitric acid (70%, specific gravity 1.42) to approximately 900 mL of HPLC-grade water.
 - Bring the final volume to 1 L with HPLC-grade water.
 - Degas the mobile phase for at least 15 minutes using sonication or vacuum filtration before use.
- Calibration Standards Preparation:
 - Prepare a series of at least five calibration standards using polyethylene glycol (PEG) or polyethylene oxide (PEO) with known molecular weights. The molecular weight range of the standards should encompass the expected molecular weight range of the aluminum zirconium complexes (typically 100 to 500,000 Da).[3]
 - Dissolve the standards in the mobile phase at a concentration of approximately 1-2 mg/mL.[11]
 - Allow sufficient time for complete dissolution, which may take several hours for high molecular weight standards.[12]
- Sample Preparation:
 - Accurately weigh the aluminum zirconium glycine (ZAG) salt powder.
 - Prepare a 10% (w/v) aqueous solution of the ZAG salt in HPLC-grade water. For example, dissolve 1 g of ZAG salt in 10 mL of water.
 - Ensure the sample is fully dissolved. Gentle agitation may be required.
 - Filter the sample solution through a 0.22 μm syringe filter before injection.
- GPC System Setup and Equilibration:



- Install the Waters Protein-Pak 125 column in the column compartment.
- Set the column temperature to 30 °C.
- Purge the pump with the mobile phase.
- Equilibrate the column with the mobile phase at a flow rate of 0.50 0.70 mL/min until a stable baseline is achieved on the RI detector. This may take 30-60 minutes.

· Calibration:

- Inject each of the prepared calibration standards (e.g., 20 μL injection volume).
- Record the chromatograms and determine the retention time for each standard.
- Construct a calibration curve by plotting the logarithm of the molecular weight (log MW) versus the retention time.

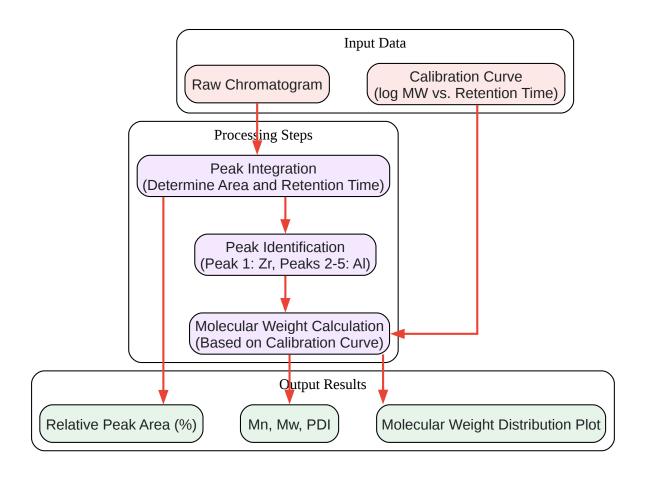
Sample Analysis:

- Inject the prepared 10% ZAG sample solution (e.g., 2.0 μL injection volume).
- Record the chromatogram for a sufficient duration to allow all components to elute.

Data Analysis and Interpretation

The analysis of the GPC chromatogram involves identifying the different peaks corresponding to various aluminum and zirconium species and determining their relative abundance and molecular weight distribution.





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Caption: Logical flow of GPC data analysis for AZG complexes.

Peak Identification:



Peak Number	Corresponding Species	
Peak 1	Larger Zirconium (Zr) species	
Peak 2	Larger Aluminum (Al) species	
Peak 3	Medium-sized Aluminum (AI) species	
Peak 4	Smaller Aluminum (Al) oligomers	
Peak 5	Smallest Aluminum (Al) species	

Note: The exact retention times may vary depending on the specific GPC system and conditions.

Quantitative Analysis:

The relative abundance of each species is determined by calculating the area of each peak and expressing it as a percentage of the total peak area.

Molecular Weight Determination:

The molecular weight distribution of the aluminum and zirconium polymers can be determined using the established calibration curve. The chromatography software will use the retention time of the eluted species to calculate the number-average molecular weight (Mn), weight-average molecular weight (Mw), and the polydispersity index (PDI = Mw/Mn).

Data Presentation

The following table summarizes typical GPC data for two different batches of an aluminum zirconium tetrachlorohydrex glycine complex.



Parameter	Batch A	Batch B
Relative Peak Area (%)		
Peak 1 (Zr)	15.2	18.5
Peak 2 (Al)	20.1	22.8
Peak 3 (Al)	35.5	33.1
Peak 4 (Al)	25.0	21.5
Peak 5 (AI)	4.2	4.1
Molecular Weight Data (Daltons)		
Mn	1,500	1,800
Mw	3,200	4,100
PDI (Mw/Mn)	2.13	2.28

Conclusion

Gel Permeation Chromatography is an essential analytical technique for the characterization of aluminum zirconium complexes used in antiperspirant formulations. The detailed protocol provided in this application note offers a reliable method for separating and quantifying the different polymeric species of aluminum and zirconium. This information is crucial for quality control, formulation development, and for understanding the relationship between the molecular structure of the active ingredient and its performance. The use of a Waters Protein-Pak 125 column with a nitric acid mobile phase and RI detection provides a robust and reproducible method for this analysis.

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